

Comparative IC50 values of N-Benzoylphosphotriamide vs Acetohydroxamic acid

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Compound of Interest

Compound Name: *N-Benzoylphosphotriamide*

CAS No.: 27809-58-1

Cat. No.: B1202242

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Comparative Guide: **N-Benzoylphosphotriamide** vs. Acetohydroxamic Acid

Executive Summary

This guide provides a technical comparison between **N-Benzoylphosphotriamide** (N-BPT) and Acetohydroxamic Acid (AHA), two distinct classes of urease inhibitors. While AHA remains the FDA-approved clinical standard (Lithostat) for treating urea-splitting bacterial infections, N-BPT represents a class of phosphoric triamide transition-state analogs that exhibit significantly higher potency—often by three orders of magnitude.

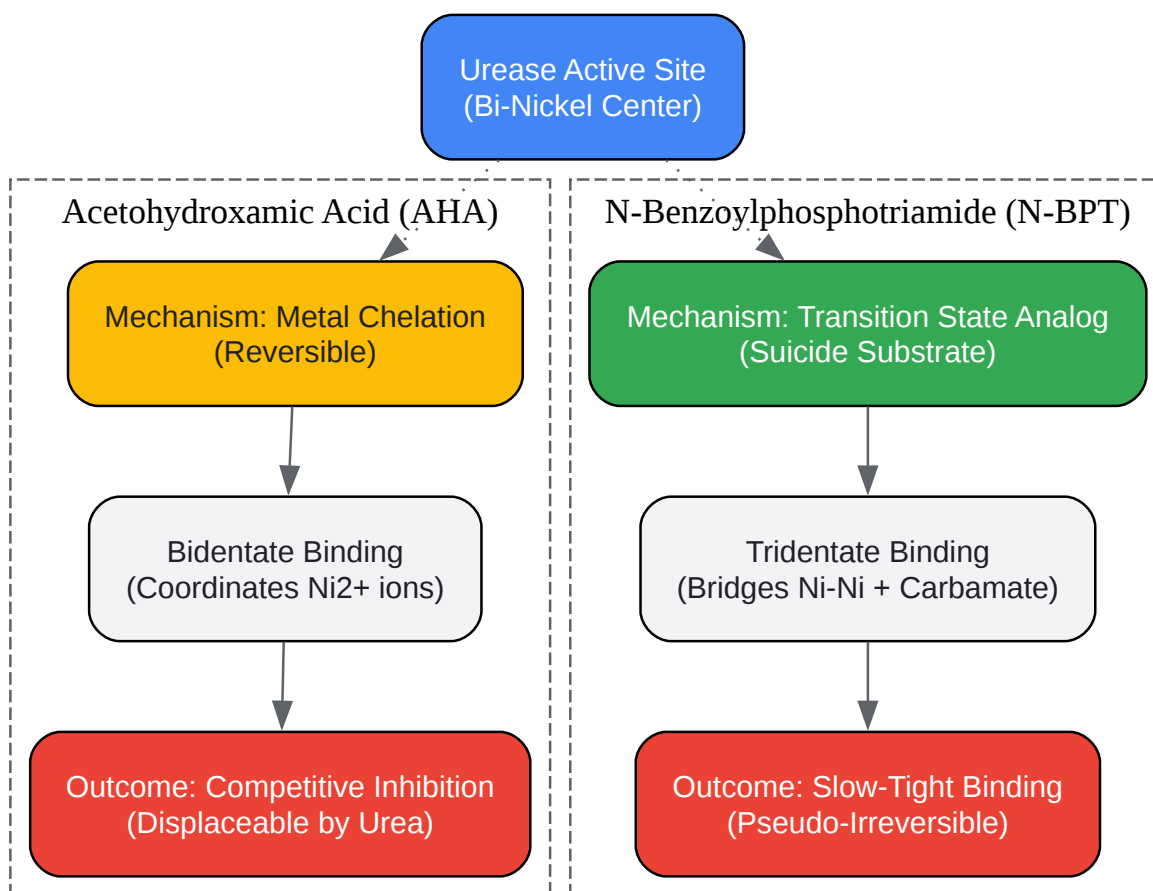
Key Takeaway: N-BPT demonstrates nanomolar (nM) inhibitory potency (IC₅₀ ~7 nM) due to its irreversible or "slow-tight" binding mechanism, whereas AHA typically operates in the micromolar (μM) range (IC₅₀ ~2.2–250 μM) via reversible metal chelation.

Mechanistic Comparison

The disparity in IC₅₀ values is rooted in the fundamental difference in binding modes.

- **Acetohydroxamic Acid (AHA)**: Acts as a classical chelator. It functions as a bidentate ligand, coordinating with the two Nickel (Ni^{2+}) ions in the urease active site.^[1] This binding is reversible and competitive, meaning high concentrations of urea can displace it.
- **N-Benzoylphosphotriamide (N-BPT)**: Acts as a transition-state analog or suicide substrate. It mimics the tetrahedral intermediate of urea hydrolysis. The phosphoryl oxygen and amide groups bridge the bi-nickel center, forming an exceptionally stable, tridentate complex that effectively "locks" the enzyme.

Diagram 1: Molecular Mechanism of Inhibition



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Figure 1: Mechanistic divergence between AHA (reversible chelation) and N-BPT (tight-binding transition state mimicry).

Comparative IC50 Data

The following data aggregates experimental values from *Canavalia ensiformis* (Jack Bean) and *Ureaplasma/Helicobacter* urease assays. Note the significant potency gap.

Parameter	N-Benzoylphosphotriamide (N-BPT)	Acetohydroxamic Acid (AHA)
Primary Target	Bacterial & Plant Ureases	Bacterial Ureases (Clinical)
IC50 (<i>Ureaplasma</i> spp.)	7 nM [1]	2.2 µM [1]
IC50 (Jack Bean Urease)	< 100 nM (Est.[2][3] based on analogs)	250 µM [1]
Binding Kinetics	Slow-onset, Tight-binding ()	Rapid equilibrium, Competitive
pH Dependency	Stable inhibition across pH 6–8	Potency decreases at acidic pH
Chemical Class	Phosphoric Triamide	Hydroxamic Acid

*Critical Insight: In comparative studies against *Ureaplasma urealyticum*, N-BPT required only 7 nM to achieve 50% inhibition, whereas AHA required 2200 nM (2.2 µM). This makes N-BPT approximately 300 times more potent in this specific assay [1].*

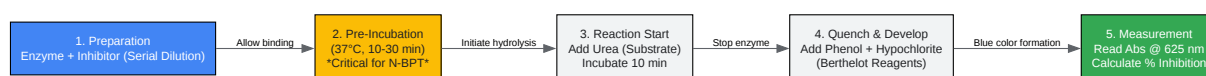
Experimental Protocol: IC50 Determination

To validate these values in your own laboratory, use the Berthelot (Indophenol) Method. This colorimetric assay measures the ammonia released by urea hydrolysis.

Protocol Overview

- Enzyme: Jack Bean Urease (Sigma Type III) or bacterial lysate.
- Substrate: Urea (25 mM).
- Buffer: Phosphate Buffer (20 mM, pH 7.0) + 1 mM EDTA.[4]
- Detection: Phenol-Hypochlorite reaction (Absorbance @ 625 nm).

Diagram 2: Assay Workflow



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Figure 2: Step-by-step workflow for the Berthelot urease inhibition assay.

Detailed Methodology

- Pre-Incubation (Crucial): Incubate the urease enzyme with the test inhibitor (N-BPT or AHA) for 15–30 minutes before adding urea.
 - Why? Phosphoric triamides (N-BPT) often exhibit time-dependent inhibition. Failing to pre-incubate may result in artificially high IC₅₀ values (underestimating potency).
- Reaction: Add Urea to a final concentration of 25 mM. Incubate at 37°C for 10 minutes.
- Termination: Add Reagent A (Phenol/Nitroprusside) followed by Reagent B (Alkaline Hypochlorite).[4]
- Analysis: Incubate for 20 minutes at room temperature until a blue indophenol complex forms. Measure absorbance at 625 nm.
- Calculation:

Fit data to a sigmoidal dose-response curve to derive IC50.[4]

Stability & Pharmacokinetics

- **N-Benzoylphosphotriamide:**
 - Stability: Susceptible to hydrolysis in highly acidic environments (pH < 5), converting to phosphoric acid and benzamide.
 - Metabolism: In agricultural contexts (related to NBPT), these compounds are rapidly degraded in soil but stable enough for foliar/fertilizer application. In biological systems, the P-N bond is the metabolic handle.
- Acetohydroxamic Acid:
 - Stability: Chemically stable but metabolically cleared rapidly.
 - Pharmacokinetics: In humans, AHA is well-absorbed but has a short half-life, requiring frequent dosing. Its lower potency necessitates high clinical doses (e.g., 250 mg), which is associated with significant side effects (teratogenicity, anemia).

References

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